

# 3-(Chlorosulfonyl)benzoic Acid: A Versatile Building Block in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-(Chlorosulfonyl)benzoic acid

Cat. No.: B1347095

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## Introduction

**3-(Chlorosulfonyl)benzoic acid**, with the CAS number 4025-64-3, is a bifunctional aromatic compound that has emerged as a crucial building block in modern organic synthesis.<sup>[1][2]</sup> Its unique structure, featuring both a highly reactive chlorosulfonyl group and a carboxylic acid moiety, allows for a diverse range of chemical transformations. This dual reactivity makes it an invaluable intermediate in the synthesis of a wide array of compounds, particularly in the pharmaceutical and agrochemical industries.<sup>[1][3]</sup> This technical guide provides a comprehensive overview of the chemical properties, reactivity, and applications of **3-(chlorosulfonyl)benzoic acid**, with a focus on its role in the development of bioactive molecules.

## Physicochemical Properties

**3-(Chlorosulfonyl)benzoic acid** is a white to light beige crystalline powder.<sup>[4]</sup> A summary of its key quantitative data is presented in Table 1 for easy reference and comparison.

Table 1: Physicochemical Properties of **3-(Chlorosulfonyl)benzoic Acid**

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClO <sub>4</sub> S	[5][6]
Molecular Weight	220.62 g/mol	[5]
CAS Number	4025-64-3	[5][6]
Melting Point	128-130 °C	[6]
Appearance	White to light beige crystalline powder	[4]
Purity	≥95%	[5]
Solubility	Soluble in polar solvents like water and alcohols.	[3]
SMILES	<chem>O=C(O)c1cccc(c1)S(Cl)(=O)=O</chem>	[6]
InChI	1S/C7H5ClO4S/c8-13(11,12)6-3-1-2-5(4-6)7(9)10/h1-4H,(H,9,10)	[6]
Storage	4°C	[5]

## Reactivity and Synthetic Applications

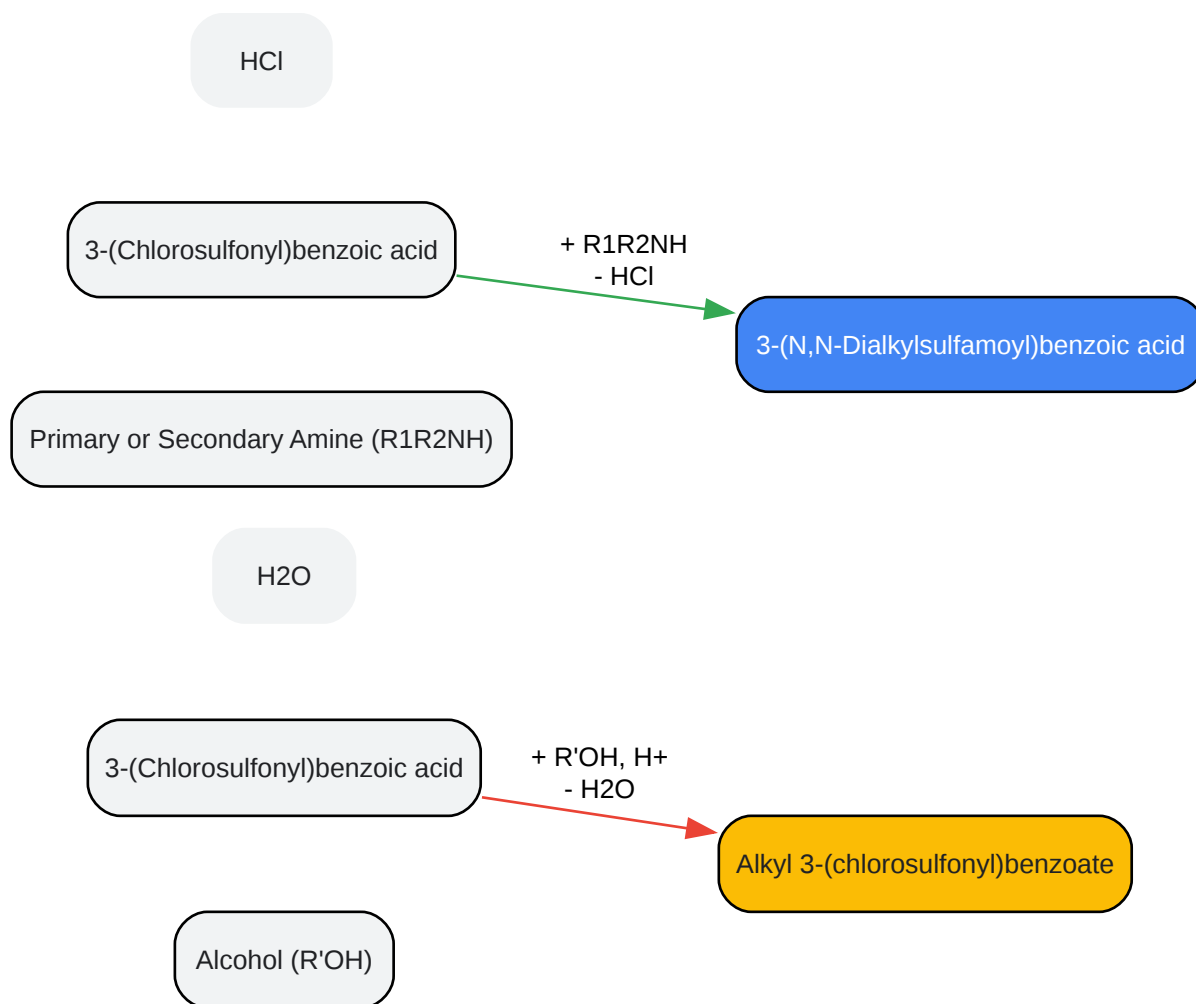
The synthetic utility of **3-(chlorosulfonyl)benzoic acid** stems from the differential reactivity of its two functional groups. The chlorosulfonyl group is a potent electrophile, readily undergoing nucleophilic substitution with a variety of nucleophiles, most notably amines and alcohols, to form stable sulfonamides and sulfonate esters, respectively.[1] The carboxylic acid group, on the other hand, can participate in standard reactions such as esterification, amidation, and salt formation.[1] This allows for sequential or orthogonal derivatization of the molecule, providing access to a diverse range of complex molecular architectures.

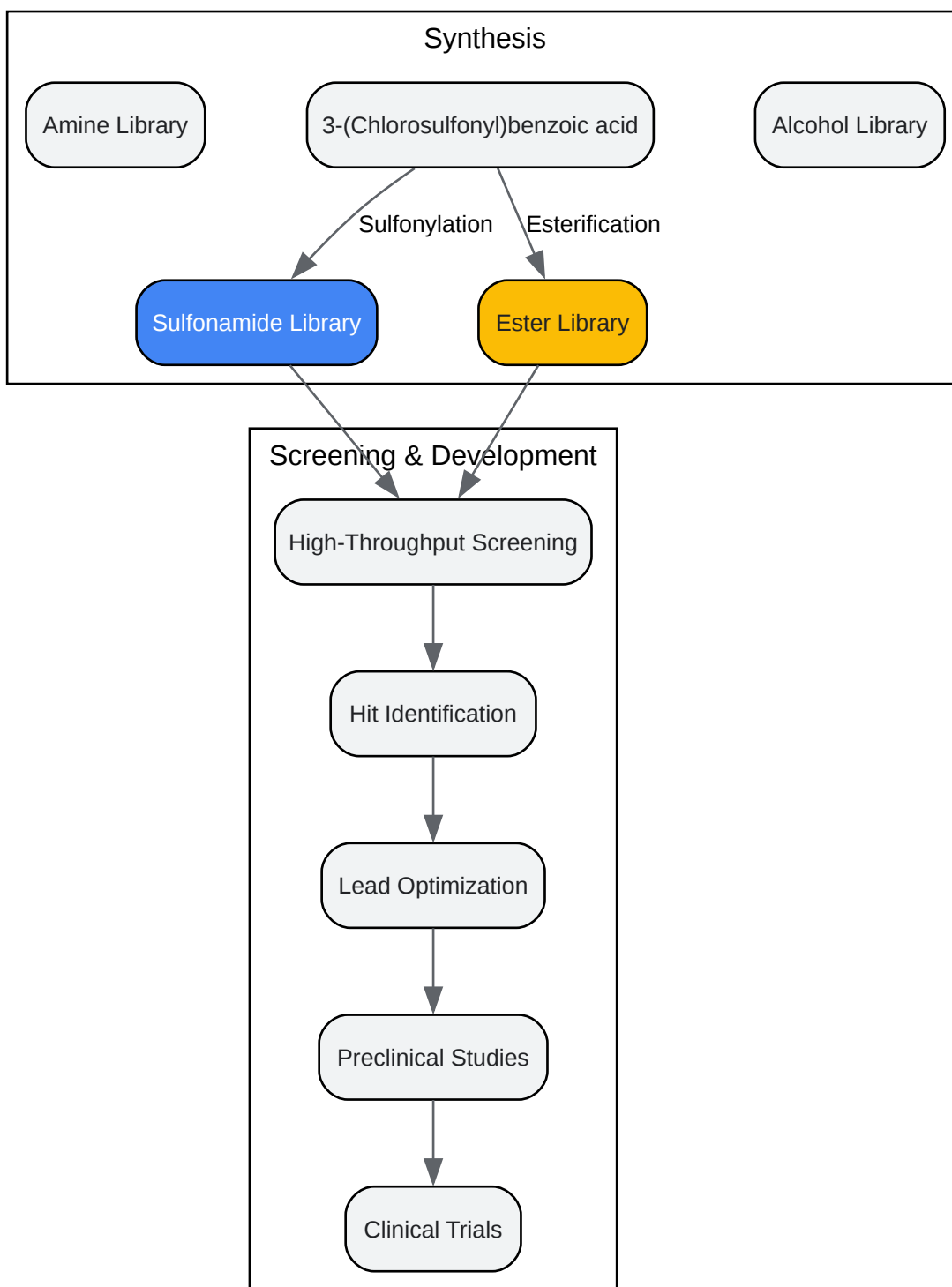
## Sulfonamide Formation

The reaction of **3-(chlorosulfonyl)benzoic acid** with primary or secondary amines is a cornerstone of its application. This reaction typically proceeds under mild conditions to afford

the corresponding 3-(sulfamoyl)benzoic acid derivatives. These sulfonamide-containing molecules are prevalent in medicinal chemistry due to their ability to mimic carboxylic acids and amides, act as hydrogen bond donors and acceptors, and improve pharmacokinetic properties.

[7]





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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)